

5-Bromo-1-methyl-2-oxoindoline chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-Bromo-1-methyl-2-oxoindoline

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An In-depth Technical Guide to 5-Bromo-1-methyl-2-oxoindoline

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **5-Bromo-1-methyl-2-oxoindoline**, a compound of interest for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

The compound, **5-Bromo-1-methyl-2-oxoindoline**, is a derivative of oxindole, characterized by a bromine atom at the 5th position of the indole core and a methyl group attached to the nitrogen atom.

IUPAC Name: 5-bromo-1-methylindolin-2-one^[1]^[2]

Chemical Structure:

Physicochemical Properties

A summary of the key quantitative data for **5-Bromo-1-methyl-2-oxoindoline** is presented in the table below. This information is crucial for its application in experimental settings.

Property	Value	Source
Molecular Formula	C ₉ H ₈ BrNO	[1]
Molecular Weight	226.07 g/mol	[1]
Crystal System	Monoclinic	[1]
Space Group	P2 ₁ /c	[1]
Unit Cell Dimensions	a = 10.5134(4) Å b = 11.0926(4) Å c = 7.7168(3) Å β = 103.229(2)°	[1]
Volume of Unit Cell	876.06(6) Å ³	[1]
Calculated Density	Z = 4	[1]

Experimental Protocol: Synthesis of 5-Bromo-1-methyl-2-oxoindoline

The following protocol details the synthesis of **5-Bromo-1-methyl-2-oxoindoline** from 1-methylindolin-2-one.[1]

Materials:

- 1-Methylindolin-2-one (0.50 g)
- N-Bromosuccinimide (NBS) (0.60 g)
- Acetonitrile (10 ml + additional for NBS solution)
- Ice water
- Chloroform
- Sodium sulfate (Na₂SO₄)
- Ethanol

Procedure:

- Dissolution: Dissolve 0.50 g of 1-methylindolin-2-one in 10 ml of acetonitrile.
- Cooling: Cool the mixture to 263 K (-10 °C).
- Addition of Brominating Agent: Slowly add an acetonitrile solution of 0.60 g of N-Bromosuccinimide (NBS) to the cooled mixture.
- Reaction: Stir the mixture for 24 hours.
- Quenching: Pour the reaction mixture into ice water and continue stirring for an additional hour.
- Extraction: Extract the aqueous solution with chloroform.
- Drying: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- Solvent Removal: Remove the solvent under reduced pressure.
- Purification: Purify the crude product by recrystallization from ethanol to yield the final product (0.58 g, 76% yield).^[1]

Visualization of the Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of **5-Bromo-1-methyl-2-oxoindoline**.



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Caption: Synthesis workflow for **5-Bromo-1-methyl-2-oxoindoline**.

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References

- 1. 5-Bromo-1-methylindolin-2-one - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. 5-Bromo-1-methyl-indolin-2-one - PubMed [pubmed.ncbi.nlm.nih.gov]
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